

Safe Disposal of 2-(Bromomethyl)phenol: A Procedural Guide

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Compound of Interest

Compound Name: **2-(Bromomethyl)phenol**

Cat. No.: **B1590775**

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For Immediate Reference: Treat **2-(Bromomethyl)phenol** as a hazardous chemical waste. All handling and disposal procedures must be conducted in accordance with your institution's Environmental Health and Safety (EHS) guidelines and local regulations.

This document provides crucial safety and logistical information for the proper handling and disposal of **2-(Bromomethyl)phenol**, a lachrymatory compound that requires careful management in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

2-(Bromomethyl)phenol is classified as a hazardous substance. It is harmful if swallowed, causes significant skin and eye irritation, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#) Due to its properties as a lachrymator, exposure to its vapors can cause immediate tearing and irritation.[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles that meet ANSI Z87.1 standards are mandatory.[\[3\]](#) If there is a splash hazard, a face shield should be worn in addition to goggles.[\[3\]](#)
- Hand Protection: Wear chemical-resistant gloves, such as disposable nitrile gloves, to prevent skin contact.[\[2\]](#)[\[3\]](#) Always inspect gloves before use and use proper removal techniques.

- Body Protection: A laboratory coat is required. For tasks with a higher risk of exposure, consider a chemical-resistant apron.[3]
- Respiratory Protection: All handling of **2-(Bromomethyl)phenol** should occur inside a certified chemical fume hood to avoid inhalation of vapors or dust.[3]

Safe Handling Practices:

- Avoid all personal contact, including the inhalation of vapors or dust.[1]
- Prevent the formation of dust and aerosols.[1]
- Wash hands thoroughly with soap and water after handling the chemical.[2]
- Store **2-(Bromomethyl)phenol** in a cool, dry, and well-ventilated area in a tightly sealed container.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[3]

Hazard Classification Summary

The following table summarizes the key hazard information for **2-(Bromomethyl)phenol** based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1][2]
Aquatic Hazard (Long-term)	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Step-by-Step Disposal and Decontamination Procedures

The primary and recommended method for disposing of **2-(Bromomethyl)phenol** is through a licensed professional waste disposal service.[\[1\]](#) Never dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[4\]](#)

Protocol for Unused or Waste **2-(Bromomethyl)phenol**

- Waste Identification: Clearly label the material as hazardous waste. The label must include the full chemical name: "Waste **2-(Bromomethyl)phenol**".[\[5\]](#)[\[6\]](#)
- Containerization: Place the waste chemical in a dedicated, leak-proof, and chemically compatible container with a secure lid.[\[1\]](#)[\[6\]](#) Ensure the original container is used if it is in good condition. Do not mix with other waste streams unless explicitly permitted by your institution's EHS department.[\[5\]](#)
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area. This area should be separate from incompatible materials.[\[5\]](#)[\[6\]](#)
- Arrange Disposal: Contact your institution's EHS department to schedule a pickup. They will coordinate with a certified hazardous waste contractor for final disposal, which typically involves high-temperature incineration with appropriate emission controls.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Protocol for Spill Decontamination

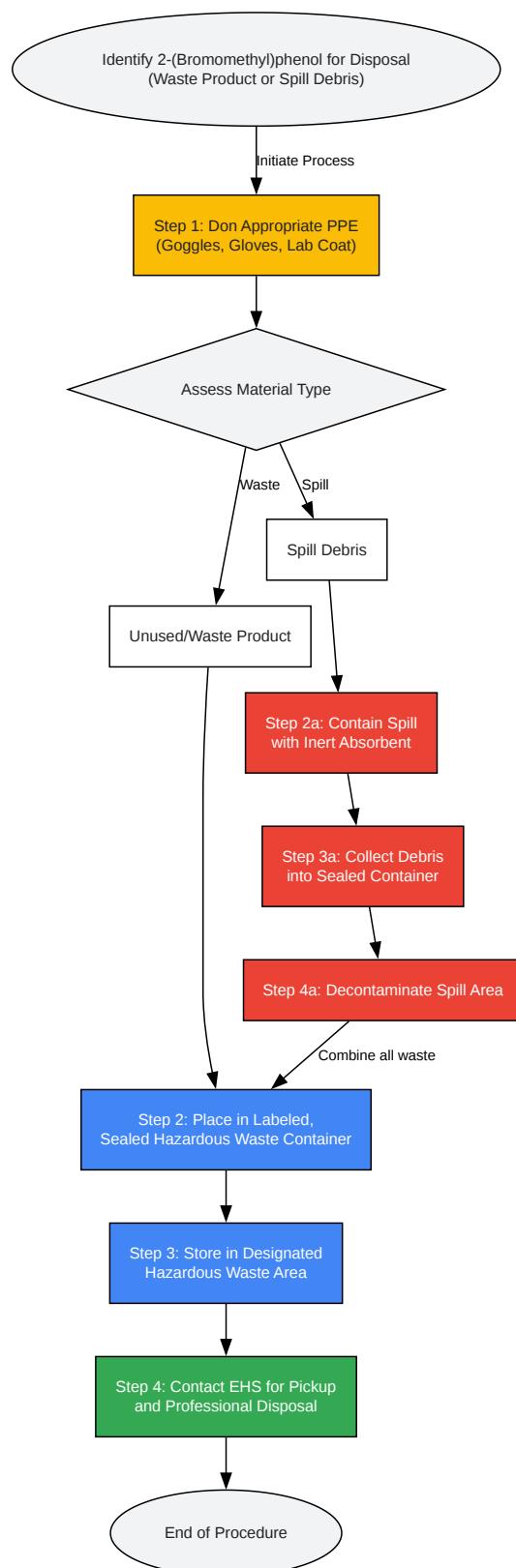
In the event of a spill, evacuate personnel from the immediate area and ensure adequate ventilation, preferably within a fume hood.[\[1\]](#)

- Assemble Materials: Before cleanup, gather all necessary materials: appropriate PPE, inert absorbent material (such as a 1:1:1 mixture of sodium carbonate, bentonite clay/cat litter, and sand), a sealed container for waste, and decontamination solution (soap and water).[\[8\]](#)
- Contain the Spill: Cover the spill with the inert absorbent mixture.[\[8\]](#) This helps to control the spread and potential for aerosolization.

- Collect Waste: Carefully scoop the absorbed material into a suitable, closed container.[1][4] Avoid creating dust during this process.[1] Label the container as "Hazardous Waste: **2-(Bromomethyl)phenol** Spill Debris".
- Decontaminate Area: Wash the spill site thoroughly with soap and water, collecting all cleaning materials (e.g., paper towels, wipes) as hazardous waste.[6][8]
- Dispose of Waste: All contaminated materials, including gloves and absorbent pads, must be placed in the sealed hazardous waste container for disposal through your institution's EHS department.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **2-(Bromomethyl)phenol**.

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Caption: Workflow for the safe disposal of **2-(Bromomethyl)phenol**.

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